Introduction: The Significance of the Nitropyrazole Scaffold

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Compound of Interest

Compound Name:	*methyl 1-methyl-5-nitro-1H-pyrazole-3-carboxylate*
CAS No.:	*796038-07-8*
Cat. No.:	*B1392783*

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Nitropyrazoles represent a compelling class of five-membered nitrogen-containing heterocyclic compounds that have garnered significant attention across diverse scientific disciplines. The pyrazole ring, an aromatic system with two adjacent nitrogen atoms, provides a stable and versatile scaffold.[1][2] The introduction of one or more nitro ($–NO_2$) groups onto this core dramatically alters its electronic landscape and physicochemical properties. These nitro functionalities, being potent electron-withdrawing groups, imbue the molecule with unique characteristics, making nitropyrazoles indispensable building blocks and active moieties in fields ranging from energetic materials to medicinal chemistry.[3][4]

In the realm of energetic materials, nitropyrazoles are prized for their high density, positive heats of formation, and tailored thermal stability, positioning them as potential replacements for traditional explosives like TNT.[1][5] For drug development professionals, the nitropyrazole scaffold is a key pharmacophore found in compounds with a wide spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[4][6] This guide offers a comprehensive exploration of the synthesis, physical properties, chemical reactivity, and spectroscopic characterization of nitropyrazole compounds, providing researchers and scientists with the foundational knowledge required to harness their full potential.

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Synthesis of Nitropyrazole Compounds: Strategic Pathways

The synthesis of nitropyrazoles is a cornerstone of their study, with methodologies designed to control the number and position of nitro groups on the pyrazole ring. The primary strategies involve the direct nitration of a pre-existing pyrazole core or the rearrangement of an N-nitrated intermediate.

The choice of nitrating agent and reaction conditions is critical for achieving the desired product. Common nitrating systems include nitric acid in sulfuric acid (HNO_3/H_2SO_4), nitric acid in acetic anhydride (HNO_3/Ac_2O), or fuming nitric acid.[1][7] The reactivity of the pyrazole ring towards electrophilic substitution is influenced by the substituents already present.

A prevalent and efficient pathway, particularly for C-nitrated pyrazoles, involves a two-step process:

- N-Nitration: The pyrazole is first nitrated at the N1 position to form an N-nitropyrazole intermediate. This step is often carried out under milder conditions.
- Rearrangement: The N-nitropyrazole is then subjected to thermal or acid-catalyzed rearrangement, which migrates the nitro group to a carbon atom on the ring, typically the C3 or C5 position, and sometimes the C4 position.[1][7] Further nitration can then be performed to introduce additional nitro groups. For instance, 3,4-dinitropyrazole (DNP) can be synthesized from pyrazole through N-nitration, rearrangement to 3-nitropyrazole, and subsequent C-nitration.[7]

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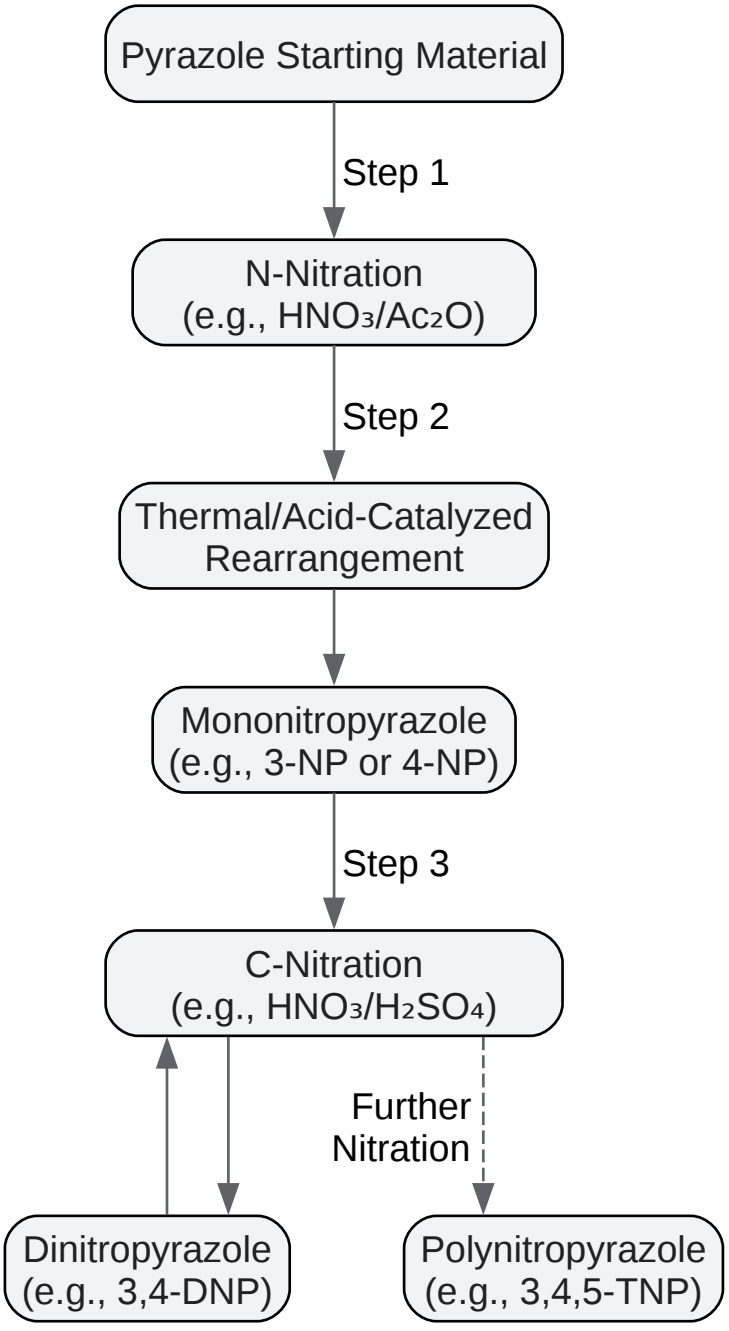

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Caption: General workflow for the synthesis of C-nitrated pyrazoles.

Physical Properties of Nitropyrazoles

The physical characteristics of nitropyrazole compounds are determinative of their application, particularly in materials science. Key properties include melting point, thermal stability, density, and solubility.

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Melting Point and Thermal Stability

The melting points of nitropyrazoles are highly dependent on their substitution pattern and intermolecular forces, such as hydrogen bonding in N-H containing derivatives. Many nitropyrazoles, like 3,4-DNP, have relatively low melting points, which makes them candidates for melt-cast explosives.[8][9]

Thermal stability is a critical parameter for safety and performance, especially for energetic materials. It is typically evaluated using techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetry (TG).[10][11] The decomposition of nitropyrazoles is often an exothermic process, and the onset temperature of decomposition is a key indicator of stability.[11] An increase in the number of nitro groups can sometimes lead to a decrease in thermal stability due to increased molecular strain.[11] For example, the active N-H moiety in some dinitropyrazole derivatives can significantly influence their thermal decomposition behavior.[12]

Density and Energetic Performance

For energetic applications, high density is a desirable trait as it correlates with superior detonation velocity and pressure. The dense crystal packing is often facilitated by strong intermolecular interactions.[8] The presence of multiple nitro groups contributes to a high molecular weight and density. For instance, 3,4-DNP has a reported density of 1.81 g/cm^3.[8] Computational studies using Density Functional Theory (DFT) are frequently employed to predict the density and detonation performance of novel nitropyrazole structures before their synthesis is attempted.[8][13]

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Compound	Common Name	Melting Point (°C)	Density (g/cm³)	Detonation Velocity (m/s)
4-Nitropyrazole	4-NP	163–165	1.52	6,680
3,4-Dinitropyrazole	3,4-DNP	~84	1.81	8,240
1-Methyl-3,4,5-trinitropyrazole	MTNP	80-83	-	8,960
4-Amino-3,5-dinitropyrazole	LLM-116	-	1.90	8,497

Table 1: Physical and Energetic Properties of Selected Nitropyrazole Compounds. Data compiled from various sources.[1][8][14]

Solubility

Solubility is a crucial factor for both synthesis (reaction medium, purification) and pharmaceutical applications (bioavailability, formulation). The solubility of nitropyrazoles varies significantly with the solvent. For example, studies on 4-nitropyrazole have determined its solubility in a range of common organic solvents like methanol, ethanol, and acetonitrile, providing essential data for crystallization and preparation processes.[7] Generally, solubility in polar solvents increases with temperature.[15]

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Solvent	Solubility of 4-Nitropyrazole (mole fraction at 298.15 K)
Methanol	High
Ethanol	High
Acetonitrile	Moderate
Water	Low

Table 2: Qualitative Solubility of 4-Nitropyrazole in Various Solvents.[7]

X-ray Crystallography

Single-crystal X-ray diffraction provides definitive information on the three-dimensional structure of nitropyrazoles in the solid state.[16][17] This technique reveals precise bond lengths, bond angles, molecular conformation, and the nature of intermolecular interactions like hydrogen bonding.[18][19] Such structural insights are vital for understanding structure-property relationships, explaining observed physical properties like melting point and density, and for the rational design of new materials and drug candidates.[13][16]

Chemical Properties and Reactivity

The chemical behavior of nitropyrazoles is dominated by the interplay between the aromatic pyrazole ring and the electron-withdrawing nitro groups.

Acidity and Basicity

The pyrazole ring itself is amphoteric. The pyrrole-like N-H proton is weakly acidic, while the pyridine-like N2 atom is basic due to its available lone pair of electrons.[20] The introduction of strongly electron-withdrawing nitro groups significantly increases the acidity of the N-H proton, making many nitropyrazoles notably acidic.[9][10] For instance, 3,4,5-trinitropyrazole (TNP) readily forms salts with both organic and inorganic bases.[10][11] This acidity is a critical consideration, as acidic compounds can be incompatible with metal casings in applications like munitions.[9]

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Reactivity in Nucleophilic Aromatic Substitution

The pyrazole ring, when substituted with multiple nitro groups, becomes highly electron-deficient and is activated towards nucleophilic aromatic substitution (S_NAr). The nitro group itself can act as a leaving group. For example, in 3,4,5-trinitro-1H-pyrazole, the nitro group at the C4 position is susceptible to regioselective substitution by various nucleophiles such as amines or thiols under mild conditions.[7] The reactivity of a nitro group as a leaving group can also depend on its position; studies have shown that a nitro group at the C5 position is often more reactive than one at the C3 position.[21]

Thermal Decomposition Pathways

The thermal decomposition of nitropyrazoles is a complex process that is of paramount interest for assessing the safety and performance of energetic materials.[10] The decomposition mechanism can involve several pathways, including:

- C–NO_2 Bond Homolysis: The initial step is often the breaking of the weakest bond, which is typically the C–NO_2 bond, to release •NO_2.
- Intramolecular Rearrangement: Some nitropyrazoles can undergo intramolecular rearrangements, such as a nitro-nitrite rearrangement, which can be a lower-energy pathway to decomposition.[10]
- Intramolecular Hydrogen Transfer: In molecules with adjacent amino or N-H groups, intramolecular hydrogen transfer can initiate the decomposition cascade.[12]

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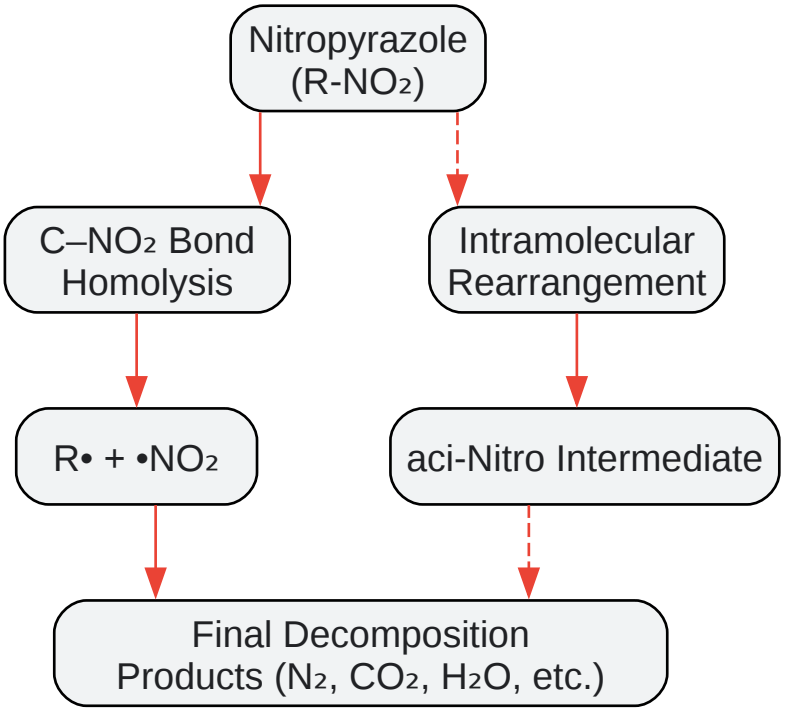

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Caption: Simplified potential thermal decomposition pathways for nitropyrazoles.

Spectroscopic Characterization

Unambiguous characterization of synthesized nitropyrazole compounds relies on a suite of spectroscopic techniques.[22][23]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The chemical shifts of the ring protons are found downfield due to the aromatic nature of the ring and the deshielding effect of the nitro groups. The N-H proton, if present, typically appears as a broad singlet at a very downfield chemical shift.
- ^{13}C NMR: The carbon atoms attached to nitro groups are significantly deshielded and appear at downfield chemical shifts.
- ^{15}N NMR: This technique is particularly informative for nitrogen-rich compounds, providing distinct signals for the pyrazole ring nitrogens and the nitro group nitrogens. Computational methods are often used to predict and help assign ^{15}N NMR chemical shifts.[24]

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Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying key functional groups. Characteristic vibrational frequencies for nitropyrazoles include:

- N–O Asymmetric Stretch: ~1530-1560 cm^{-1}
- N–O Symmetric Stretch: ~1310-1370 cm^{-1}
- C=N and C=C Ring Stretching: ~1400-1600 cm^{-1}
- N–H Stretch (if present): ~3100-3400 cm^{-1} (often broad)

UV-Visible Spectroscopy

Nitropyrazoles typically exhibit π → π* electronic transitions. The position of the absorption maximum (λ_{max}) is influenced by the number and position of nitro groups and the solvent used. [22]

Technique	Key Observables for a Representative Nitropyrazole
^{1}H NMR	Ring Protons: δ 7.5-9.0 ppm; N-H Proton: δ >10 ppm (broad)
^{13}C NMR	C-NO_2: δ >140 ppm; Other Ring Carbons: δ 105-140 ppm
IR (cm^{-1})	~1550 (asym. N-O), ~1340 (sym. N-O), ~3200 (N-H)
UV-Vis	π → π* transitions, λ_{max} dependent on conjugation

Table 3: General Spectroscopic Data Summary for Nitropyrazole Compounds.[22][25][26][27]

Experimental Protocols

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Protocol 1: Synthesis of 4-Nitropyrazole (One-Pot, Two-Step Method)

This protocol is adapted from an optimized method for synthesizing 4-Nitropyrazole, an important intermediate.[28]

Causality: This one-pot method is efficient because it avoids the isolation of the intermediate pyrazole sulfate. Using a potent nitrating mixture of fuming nitric and fuming sulfuric acid allows for direct C-nitration at a moderate temperature, improving yield and reducing reaction time compared to older methods.[28]

Methodology:

- Preparation of Nitrating Agent: In a flask equipped with a magnetic stirrer and cooled in an ice bath, slowly add 90% fuming nitric acid to 20% fuming sulfuric acid, maintaining the temperature below 10°C.
- Formation of Pyrazole Sulfate: In a separate reaction vessel, slowly add pyrazole to concentrated sulfuric acid while cooling in an ice bath to control the exothermic reaction.
- Nitration: Slowly add the pre-formed pyrazole sulfate solution to the cold nitrating mixture from Step 1. The addition rate should be controlled to keep the internal temperature below 15°C.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then heat to 50°C. Maintain this temperature for 1.5 hours with continuous stirring.
- Workup: Carefully pour the reaction mixture onto crushed ice. The precipitated product will be a white solid.
- Purification: Collect the solid by vacuum filtration, wash thoroughly with cold water until the filtrate is neutral, and then dry. The crude 4-Nitropyrazole can be further purified by recrystallization from a suitable solvent (e.g., an ethanol/water mixture).
- Validation: Confirm the identity and purity of the product using melting point analysis, NMR, and IR spectroscopy, comparing the data with literature values.

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Protocol 2: General Spectroscopic Characterization Workflow

Causality: This systematic workflow ensures that comprehensive and reliable data is collected for structural elucidation and purity assessment of a newly synthesized nitropyrazole derivative. Each technique provides complementary information.

Methodology:

- Sample Preparation: Ensure the sample is dry and free of residual solvent.
  - NMR: Dissolve ~5-10 mg of the compound in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in an NMR tube. DMSO-d_6 is often a good choice as it dissolves many polar organic compounds and allows for the observation of exchangeable N-H protons.
  - IR (ATR): Place a small amount of the solid sample directly onto the ATR crystal. Ensure good contact between the sample and the crystal.
  - MS (ESI): Prepare a dilute solution (~1 mg/mL) of the compound in a suitable solvent like methanol or acetonitrile.
- Data Acquisition:
  - NMR: Acquire ^{1}H, ^{13}C, and, if possible, ^{15}N NMR spectra. Use standard acquisition parameters.
  - IR: Collect the spectrum over the range of 4000-400 cm^{-1}.
  - MS: Infuse the sample solution into the mass spectrometer and acquire the mass spectrum in both positive and negative ion modes to identify the molecular ion ($[M+H]^+$ or $[M-H]^-$).
- Data Analysis:
  - NMR: Integrate proton signals, determine multiplicities, and assign peaks to the molecular structure. Correlate ^{1}H and ^{13}C signals using 2D NMR (HSQC, HMBC) if necessary.

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- IR: Identify characteristic absorption bands corresponding to the nitro, N-H, and pyrazole ring vibrations.
- MS: Confirm the molecular weight of the compound from the observed molecular ion.
- Consolidation: Synthesize the data from all techniques to build a self-consistent and unambiguous structural assignment for the nitropyrazole compound.

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